Protocol for the Synthesis of Asaley in a Research Laboratory

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Compound of Interest

Compound Name:	*Asaley*
CAS No.:	*70448-42-9*
Cat. No.:	*B10762054*

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These application notes provide a detailed protocol for the synthesis of **Asaley**, a dipeptide derivative of melphalan, intended for use in a research laboratory setting. The protocol is based on established chemical principles and synthetic routes for related compounds, as a direct, published protocol for **Asaley** is not readily available.

Introduction

Asaley, with the IUPAC name ethyl 2-[[2-acetamido-3-[4-[bis(2-chloroethyl)amino]phenyl]propanoyl]amino]-4-methylpentanoate, is an L-leucine derivative of melphalan.[1] It belongs to the class of nitrogen mustard alkylating agents and is investigated for its potential antineoplastic activity.[1] The core structure consists of N-acetyl-melphalan coupled to the ethyl ester of L-leucine. Its proposed mechanism of action involves the alkylation and crosslinking of DNA, leading to the disruption of DNA synthesis and cell death in rapidly dividing cells.[1]

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This protocol outlines a plausible multi-step synthesis of **Asaley**, commencing from commercially available precursors.

Materials and Reagents

Reagent	Supplier	Grade
Melphalan	Sigma-Aldrich	≥98% (HPLC)
L-Leucine ethyl ester hydrochloride	Sigma-Aldrich	≥99% (TLC)
Acetic anhydride	Sigma-Aldrich	ReagentPlus®, ≥99%
N,N'-Dicyclohexylcarbodiimide (DCC)	Sigma-Aldrich	99%
N-Hydroxysuccinimide (NHS)	Sigma-Aldrich	98%
Triethylamine (TEA)	Sigma-Aldrich	≥99.5%
Dichloromethane (DCM), anhydrous	Sigma-Aldrich	≥99.8%
N,N-Dimethylformamide (DMF), anhydrous	Sigma-Aldrich	99.8%
Ethyl acetate (EtOAc)	Fisher Scientific	ACS Grade
Hexanes	Fisher Scientific	ACS Grade
Saturated aqueous sodium bicarbonate ($NaHCO_3$)	Fisher Scientific	Laboratory Grade
Brine (saturated aqueous NaCl)	Fisher Scientific	Laboratory Grade
Anhydrous magnesium sulfate ($MgSO_4$)	Sigma-Aldrich	≥99.5%
Silica gel for column chromatography	Sorbent Technologies	60 Å, 230-400 mesh

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Experimental Protocols

This synthesis is a three-step process: 1) N-acetylation of melphalan, 2) peptide coupling of N-acetyl-melphalan with L-leucine ethyl ester, and 3) purification of the final product, **Asaley**.

Step 1: Synthesis of N-acetyl-melphalan

- Suspend melphalan (1.0 eq) in a suitable solvent such as glacial acetic acid.
- Add acetic anhydride (1.2 eq) to the suspension.
- Stir the reaction mixture at room temperature for 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.
- The crude N-acetyl-melphalan can be used in the next step without further purification or can be purified by recrystallization.

Step 2: Peptide Coupling to Synthesize **Asaley**

- Dissolve N-acetyl-melphalan (1.0 eq) and N-hydroxysuccinimide (NHS) (1.1 eq) in anhydrous dichloromethane (DCM).
- Cool the solution to 0 °C in an ice bath.
- Add N,N'-dicyclohexylcarbodiimide (DCC) (1.1 eq) to the solution and stir for 15 minutes at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours to form the NHS-ester.
- In a separate flask, dissolve L-leucine ethyl ester hydrochloride (1.2 eq) in anhydrous DCM and add triethylamine (TEA) (2.5 eq) to neutralize the hydrochloride and act as a base.
- Add the solution of L-leucine ethyl ester to the activated N-acetyl-melphalan-NHS ester mixture.

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- Stir the reaction at room temperature overnight.
- Monitor the reaction by TLC.

Step 3: Work-up and Purification of **Asaley**

- Filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
- Wash the filtrate sequentially with 1 M HCl, saturated aqueous $NaHCO_3$, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **Asaley** by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent.
- Combine the fractions containing the pure product and evaporate the solvent to yield **Asaley** as a solid or viscous oil.
- Characterize the final product by NMR, Mass Spectrometry, and IR spectroscopy.

Data Presentation

Table 1: Physicochemical Properties of **Asaley**

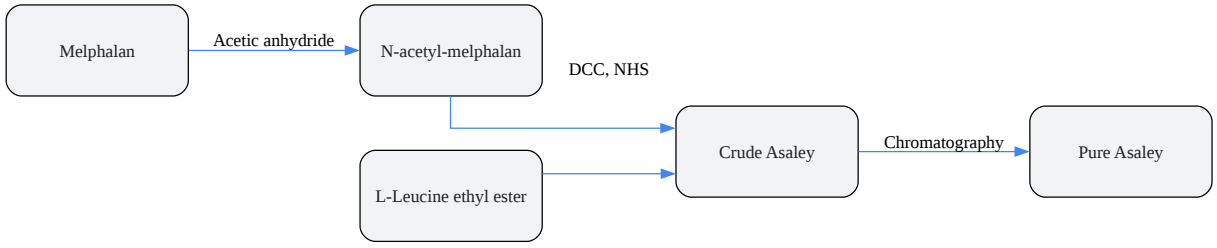
Property	Value	Reference
Molecular Formula	$C_{23}H_{35}Cl_2N_3O_4$	[1]
Molecular Weight	488.4 g/mol	[1]
IUPAC Name	ethyl 2-[[2-acetamido-3-[4-[bis(2-chloroethyl)amino]phenyl]propanoyl]amino]-4-methylpentanoate	[1]
CAS Number	16753-43-8	[1]

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Table 2: Expected Yield and Purity of **Asaley** (To be determined experimentally)

Parameter	Expected Value
Theoretical Yield	(Calculated)
Actual Yield	(To be measured)
Percent Yield	(To be calculated)
Purity (HPLC)	>95%

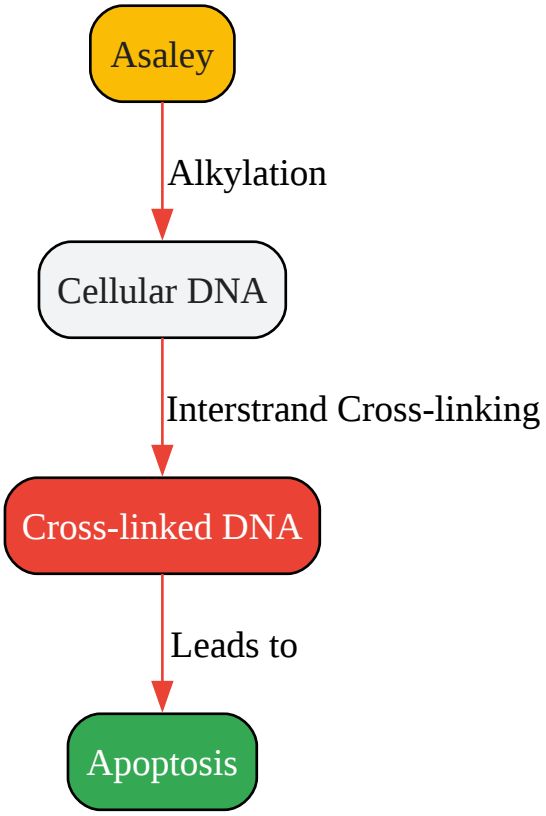
Visualizations



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Caption: Workflow for the synthesis of **Asaley**.

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Caption: Proposed mechanism of action of **Asaley**.

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References

- 1. Asaley | C23H35Cl2N3O4 | CID 424723 - PubChem [pubchem.ncbi.nlm.nih.gov]
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